

Application Notes and Protocols for Surface Modification Using (R)-Tco4-peg2-NH2

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Compound of Interest

Compound Name: (R)-Tco4-peg2-NH2

Cat. No.: B12373879

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **(R)-Tco4-peg2-NH2**, a bifunctional linker, for the surface modification of materials, nanoparticles, and biomolecules. This linker incorporates a trans-cyclooctene (TCO) group for bioorthogonal click chemistry, a polyethylene glycol (PEG) spacer to enhance biocompatibility and solubility, and a terminal amine group for initial surface conjugation.

The primary application of this reagent is to introduce TCO moieties onto a surface of interest. This TCO-functionalized surface can then be used for the specific and efficient immobilization of tetrazine-labeled molecules, such as proteins, antibodies, or small molecule drugs, through the highly rapid and selective inverse-electron-demand Diels-Alder (IEDDA) cycloaddition reaction.[1][2][3] The PEG linker serves to reduce non-specific binding of proteins and improve the overall biocompatibility of the modified surface.[4][5]

Key Features:

- **Bioorthogonal Reactivity:** The TCO group reacts specifically with tetrazines, enabling precise and controlled surface functionalization in complex biological environments.

- **Enhanced Biocompatibility:** The PEG spacer minimizes immunogenicity and protein adsorption, crucial for in vivo applications.
- **Versatile Conjugation:** The terminal amine group allows for covalent attachment to a variety of surfaces functionalized with amine-reactive groups.

Data Presentation

The following tables summarize key quantitative data for the TCO-tetrazine ligation reaction, which is the cornerstone of this surface modification strategy.

Table 1: Reaction Kinetics of TCO-Tetrazine Ligation

Reactants	Rate Constant (k) ($M^{-1}s^{-1}$)	Notes
General TCO-Tetrazine	1 - 1×10^6	Exceptionally fast kinetics enable reactions at low concentrations.
ATTO-Tetrazines with TCO	up to 1000	The specific dye can influence reaction rates.
Methyl-substituted tetrazines with TCO	up to 30,000	Substituents on the tetrazine ring impact kinetics.
Hydrogen-substituted tetrazines with TCO	~2000	

Table 2: General Reaction Conditions for TCO-Tetrazine Ligation

Parameter	Condition	Notes
Reaction pH	6 - 9	Optimal for most TCO-tetrazine reactions in aqueous buffers like PBS.
Reaction Temperature	Room Temperature (20-25°C) or 4°C	Reactions are typically rapid at room temperature. Lower temperatures can be used and may require longer incubation times.
Reaction Time	10 - 120 minutes	Dependent on reactant concentrations and specific TCO/tetrazine pairs.

Experimental Protocols

Here we provide detailed protocols for a two-step surface modification process: 1) Immobilization of **(R)-Tco4-peg2-NH2** onto a surface, and 2) Ligation of a tetrazine-modified molecule to the TCO-functionalized surface.

Protocol 1: Surface Functionalization with **(R)-Tco4-peg2-NH2**

This protocol describes the covalent attachment of the amine-terminated TCO linker to a surface activated with N-Hydroxysuccinimide (NHS) esters.

Materials:

- **(R)-Tco4-peg2-NH2**
- NHS-ester activated surface (e.g., nanoparticle, sensor chip, microplate)
- Amine-free reaction buffer (e.g., Phosphate-Buffered Saline (PBS), pH 7.2-8.0)
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)

- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Washing buffer (e.g., PBS with 0.05% Tween-20)

Procedure:

- Prepare **(R)-Tco4-peg2-NH2** Stock Solution: Immediately before use, dissolve **(R)-Tco4-peg2-NH2** in anhydrous DMF or DMSO to a concentration of 10-20 mM.
- Surface Preparation: Ensure the NHS-ester activated surface is clean and dry. If the surface is in a buffer, exchange it with the amine-free reaction buffer.
- Conjugation Reaction:
 - Dilute the **(R)-Tco4-peg2-NH2** stock solution in the reaction buffer to the desired final concentration (e.g., 1-5 mM).
 - Add the **(R)-Tco4-peg2-NH2** solution to the NHS-ester activated surface.
 - Incubate for 1-2 hours at room temperature with gentle agitation.
- Quenching: Add the quenching buffer to a final concentration of 50-100 mM and incubate for 15-30 minutes at room temperature to deactivate any unreacted NHS esters.
- Washing: Wash the surface thoroughly with the washing buffer (3-5 times) to remove unreacted linker and quenching buffer.
- Storage: The TCO-functionalized surface is now ready for reaction with a tetrazine-modified molecule. Store the surface in a suitable buffer at 4°C if not used immediately.

Protocol 2: TCO-Tetrazine Ligation on a Functionalized Surface

This protocol details the immobilization of a tetrazine-labeled molecule (e.g., protein, antibody) onto the TCO-functionalized surface.

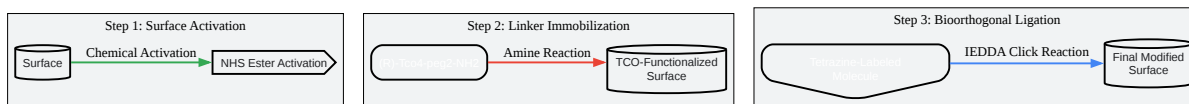
Materials:

- TCO-functionalized surface (from Protocol 1)
- Tetrazine-labeled molecule of interest
- Reaction Buffer (e.g., PBS, pH 6.0-7.5)
- Washing Buffer (e.g., PBS with 0.05% Tween-20)

Procedure:

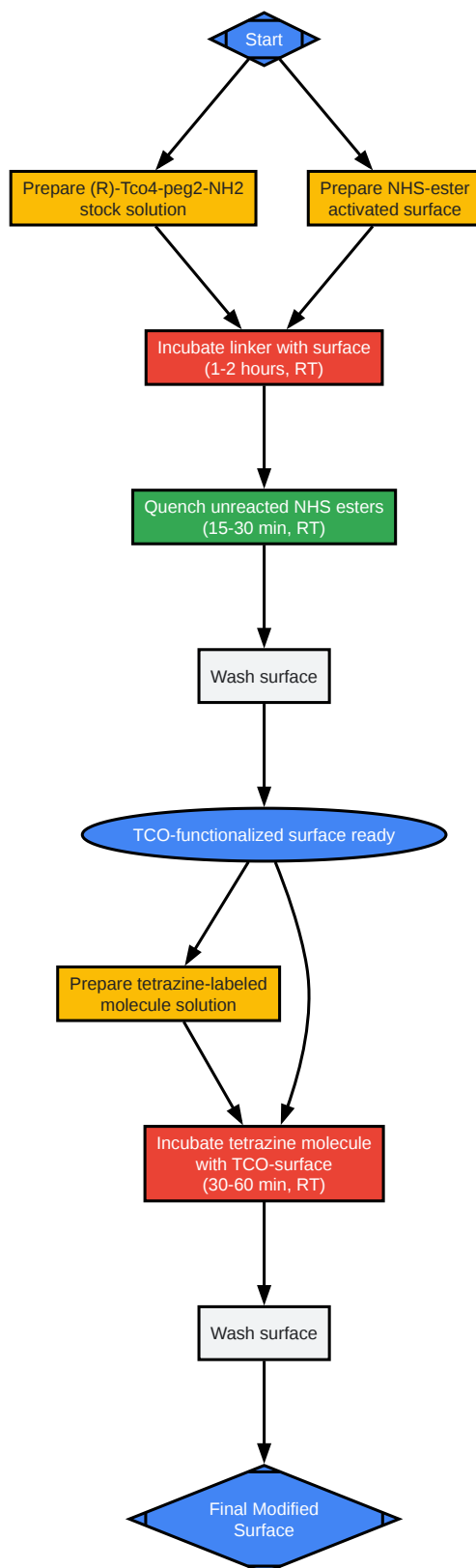
- Prepare Tetrazine-labeled Molecule Solution: Dissolve or dilute the tetrazine-labeled molecule in the reaction buffer to the desired concentration (e.g., 10-100 μ M).
- Ligation Reaction:
 - Add the tetrazine-labeled molecule solution to the TCO-functionalized surface.
 - Incubate for 30-60 minutes at room temperature with gentle agitation. The reaction progress can be monitored by the disappearance of the characteristic pink/red color of the tetrazine.
- Washing: Wash the surface extensively with the washing buffer (3-5 times) to remove any unbound tetrazine-labeled molecules.
- Final Product: The surface is now modified with the molecule of interest and is ready for downstream applications.

Visualizations



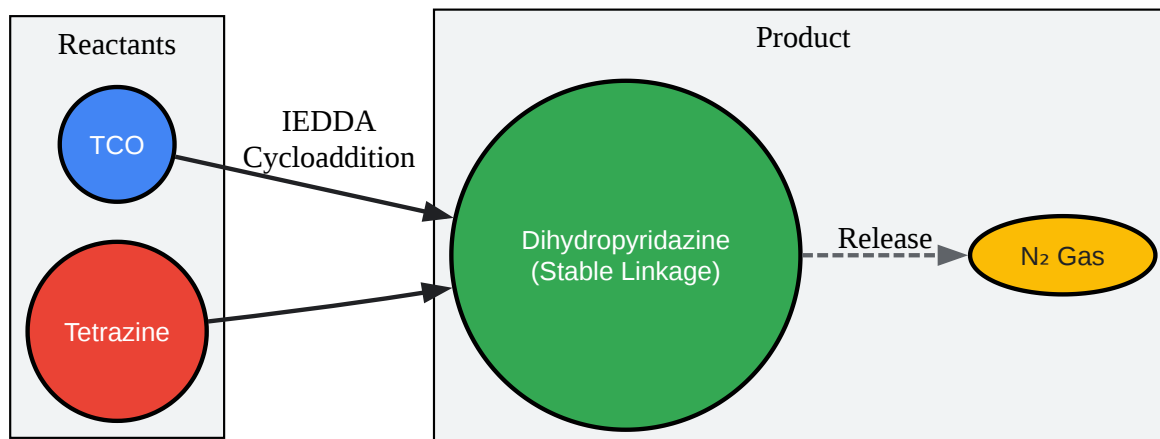
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Caption: Workflow for surface modification using (R)-Tco4-peg2-NH2.



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Caption: Detailed experimental workflow for surface modification.



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Caption: Inverse-electron-demand Diels-Alder (IEDDA) reaction.

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